

# Ethyl 2-bromoisovalerate CAS number

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## Compound of Interest

Compound Name: Ethyl 2-bromoisovalerate

Cat. No.: B128821

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## Chemical Identity and Properties

**Ethyl 2-bromoisovalerate**, also known as Ethyl 2-bromo-3-methylbutanoate, is a halogenated ester widely used as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup>

## Chemical and Physical Data

The fundamental physical and chemical properties of **Ethyl 2-bromoisovalerate** are summarized in the table below.

Property	Value	References
CAS Number	609-12-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>13</sub> BrO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	209.08 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	185-187 °C (at 760 mmHg); 77 °C (at 12 mmHg)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Density	1.276 - 1.28 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Refractive Index	1.4485 - 1.4505	<a href="#">[1]</a> <a href="#">[7]</a>
Flash Point	65 °C / 149 °F	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Solubility	Sparingly soluble in water; Soluble in common organic solvents like chloroform, ethyl acetate, and hexane.	<a href="#">[1]</a> <a href="#">[10]</a>
Storage	Store in a cool, dry, well-ventilated area (2°C - 8°C recommended), under an inert atmosphere (e.g., Nitrogen).	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Synonyms

The compound is known by several names in literature and commercial listings.[\[5\]](#)[\[6\]](#)[\[8\]](#)

- 2-Bromo-3-methylbutanoic acid ethyl ester
- Ethyl 2-bromo-3-methylbutyrate
- α-Bromoisovaleric acid ethyl ester
- NSC 8866

## Safety and Handling

**Ethyl 2-bromoisovalerate** is classified as a hazardous substance and requires careful handling.<sup>[3][9]</sup> It is a combustible liquid and may be corrosive to metals.<sup>[8]</sup>

### GHS Hazard Information

Hazard Class & Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Danger	H302: Harmful if swallowed. <sup>[2][5]</sup>
Skin Corrosion/Irritation (Category 1B)	GHS05	H314: Causes severe skin burns and eye damage. <sup>[2][5][8]</sup>	
Corrosive to metals (Category 1)	GHS05	H290: May be corrosive to metals. <sup>[8]</sup>	
Flammable liquids (Category 4)	None	Warning	H227: Combustible liquid. <sup>[8]</sup>

## Precautionary Statements

Safe handling and emergency procedures are outlined by the following precautionary statements.

Type	Statement Code	Statement Text
Prevention	P260	Do not breathe dust/fume/gas/mist/vapors/spray.[2][5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][5][8]	
P234	Keep only in original container.[8]	
Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2][8]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][11]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][8]	
P310	Immediately call a POISON CENTER or doctor/physician.[8][11]	
Storage	P405	Store locked up.[11]
P406	Store in a corrosive resistant container with a resistant inner liner.[8]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[2][8]

## Synthesis and Experimental Protocols

**Ethyl 2-bromoisovalerate** is typically synthesized via the bromination of isovaleric acid followed by esterification, or by the direct bromination of ethyl isovalerate. A common laboratory-scale method is the Hell-Volhard-Zelinsky reaction.

Caption: Synthesis pathway for **Ethyl 2-bromoisovalerate**.

### Detailed Experimental Protocol: Hell-Volhard-Zelinsky Bromination

This protocol describes the  $\alpha$ -bromination of isovaleric acid and subsequent esterification. A related procedure provides a basis for the bromination step.[\[12\]](#)

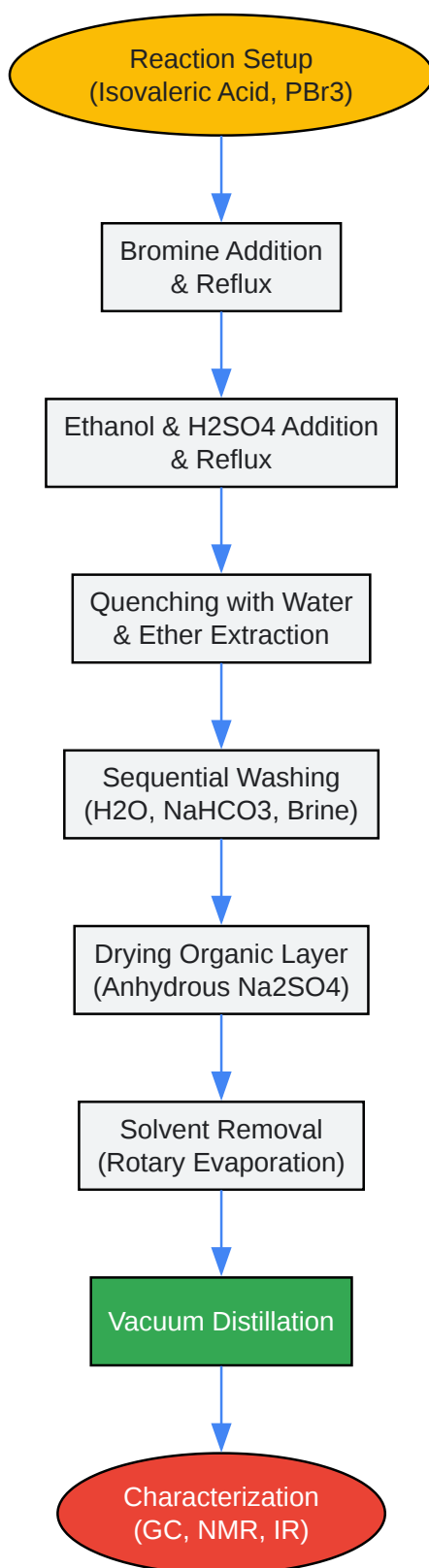
Materials:

- Isovaleric acid
- Red phosphorus (catalytic amount) or Phosphorus tribromide ( $\text{PBr}_3$ )
- Bromine ( $\text{Br}_2$ )
- Anhydrous ethanol
- Concentrated sulfuric acid (catalytic amount)
- Sodium bicarbonate solution (saturated)
- Sodium sulfate (anhydrous)
- Diethyl ether

Procedure:

- Bromination: In a three-necked round-bottom flask equipped with a reflux condenser, dropping funnel, and a gas outlet tube (to neutralize  $\text{HBr}$  gas evolved), place isovaleric acid and a catalytic amount of red phosphorus or  $\text{PBr}_3$ .

- Heat the mixture gently in a water bath. Add bromine dropwise from the dropping funnel at a rate that maintains a steady reflux. The red color of bromine should fade as it reacts.
- After the addition is complete, continue heating the mixture for several hours until the evolution of HBr gas ceases, indicating the completion of the reaction. The product at this stage is crude 2-bromoisovaleric acid.
- Esterification: Cool the reaction mixture to room temperature. Slowly add anhydrous ethanol in excess.
- Add a few drops of concentrated sulfuric acid as a catalyst.
- Reflux the mixture for 2-4 hours to drive the esterification to completion.
- Work-up and Purification: Cool the mixture and pour it into a separatory funnel containing cold water.
- Extract the aqueous layer with diethyl ether.
- Combine the organic extracts and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize excess acids), and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and remove the solvent (diethyl ether) by rotary evaporation.
- The crude **Ethyl 2-bromoisovalerate** is then purified by vacuum distillation. Collect the fraction boiling at 77 °C under 12 mmHg vacuum.<sup>[7]</sup>



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